

An In-depth Technical Guide on N-Cyclohexylhydroxylamine: Safety and Handling

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Compound of Interest

Compound Name: *N-Cyclohexylhydroxylamine*

Cat. No.: *B1199206*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **N-Cyclohexylhydroxylamine** (CAS No. 2211-64-5). It is intended to serve as a critical resource for laboratory personnel and those involved in the development of pharmaceuticals and other chemical syntheses where this compound is utilized.

Chemical and Physical Properties

N-Cyclohexylhydroxylamine is a solid organic compound with the molecular formula $C_6H_{13}NO$.^{[1][2]} A summary of its key physical and chemical properties is presented below. Understanding these properties is fundamental to its safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ NO	[1][2]
Molecular Weight	115.17 g/mol	[1][3]
CAS Number	2211-64-5	[1]
EC Number	218-650-0	[1]
Appearance	Solid, Powder	[1][4]
Melting Point	139-140 °C (lit.)	[1][2]
Storage Temperature	-20°C	[1]

Note: For the hydrochloride salt (**N-Cyclohexylhydroxylamine** Hydrochloride, CAS No. 25100-12-3), the melting point is approximately 166-171 °C.[4][5]

Hazard Identification and Classification

N-Cyclohexylhydroxylamine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source: Aggregated GHS information provided to the ECHA C&L Inventory.[3][4]

Primary hazards associated with this compound are its potential to cause serious eye damage, skin irritation, and harm if ingested.[3][6]

Toxicological Summary

While specific toxicological studies on **N-Cyclohexylhydroxylamine** are not extensively detailed in publicly available safety data sheets, information on the related compound, cyclohexylamine, indicates potential for systemic toxicity.^[7] Chronic exposure to cyclohexylamine in animal studies has been linked to testicular atrophy and reduced fertility.^[7] Given the structural similarity, a cautious approach should be taken with **N-Cyclohexylhydroxylamine**, assuming the potential for significant toxicity.

Cited Experimental Protocols:

Detailed experimental protocols for the toxicological data presented in the safety data sheets are not provided in the available literature. Toxicological testing, such as for acute oral toxicity (LD50), skin irritation, and eye damage, is typically conducted according to standardized OECD or EPA guidelines. For instance:

- **Acute Oral Toxicity:** Often follows OECD Guideline 423 (Acute Oral toxicity - Acute Toxic Class Method). This involves administering the substance to fasted animals and observing them for a defined period for signs of toxicity and mortality.
- **Skin Irritation:** Typically follows OECD Guideline 404 (Acute Dermal Irritation/Corrosion). This involves applying the substance to the shaved skin of an animal and observing for erythema and edema.
- **Eye Irritation:** Often follows OECD Guideline 405 (Acute Eye Irritation/Corrosion). This involves instilling the substance into the eye of an animal and observing for effects on the cornea, iris, and conjunctiva.

Without access to the specific study reports, the exact methodologies for **N-Cyclohexylhydroxylamine** remain unconfirmed.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **N-Cyclohexylhydroxylamine**.

Engineering Controls:

- Handle in a well-ventilated place, preferably within a chemical fume hood.[6]
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch). [8]
- Skin Protection: Handle with gloves that have been inspected prior to use.[9] Wear protective clothing to prevent skin contact.[6]
- Respiratory Protection: If ventilation is inadequate, wear respiratory protection.[8]

Handling Procedures:

- Avoid contact with skin and eyes.[6][9]
- Avoid the formation of dust and aerosols.[6]
- Do not eat, drink, or smoke when using this product.[6]
- Wash hands thoroughly after handling.[6]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[6]
- Keep the container tightly closed.[6]
- Store locked up.[6]
- Store apart from incompatible materials and foodstuff containers.[6]

Emergency and First Aid Procedures

Immediate action is crucial in the event of exposure.

- If Swallowed: Rinse mouth.[6] Get medical help immediately.[6] Do NOT induce vomiting.

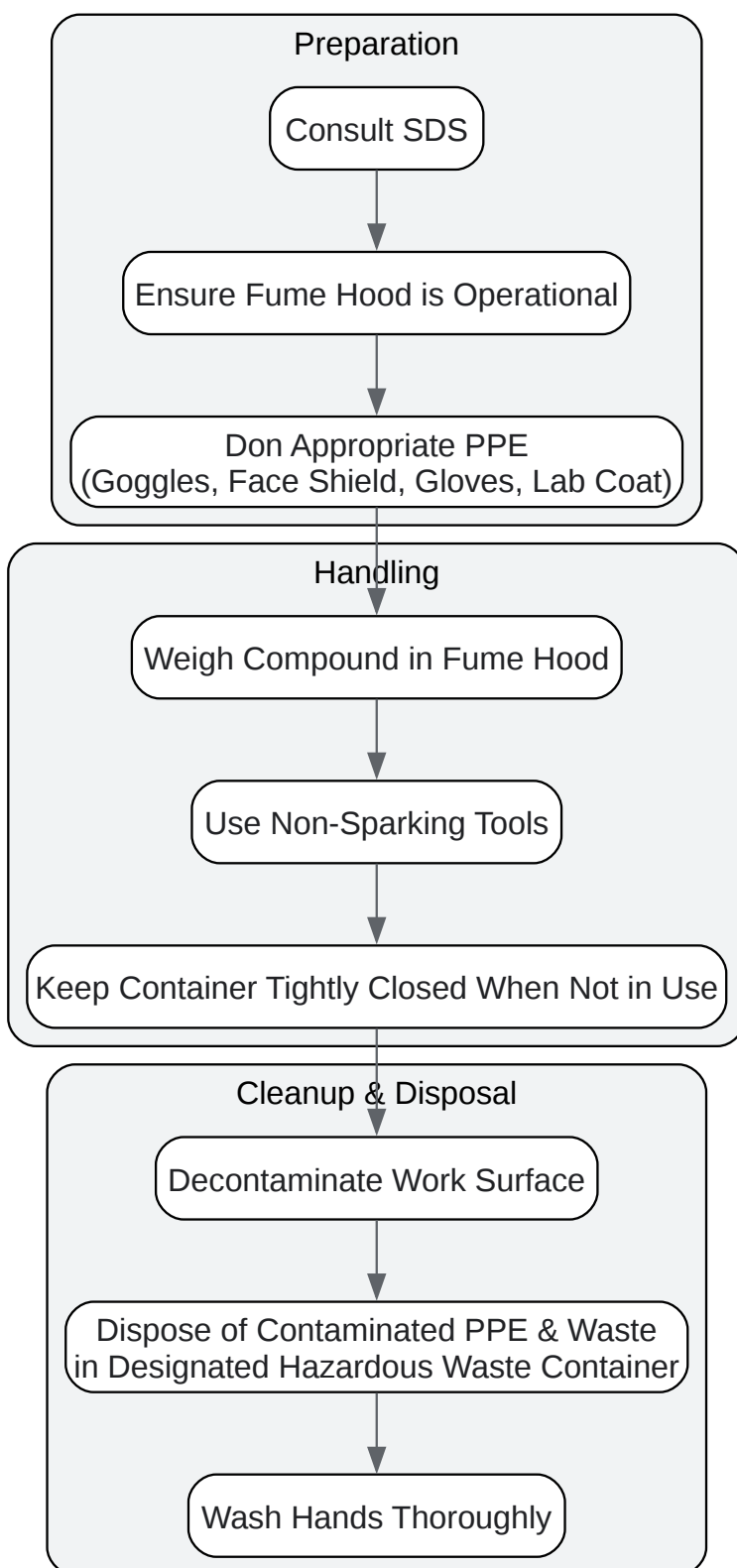
- If on Skin: Wash with plenty of water.[6] If skin irritation occurs, get medical help.[6] Take off contaminated clothing and wash it before reuse.[6]
- If in Eyes: Immediately rinse with water for several minutes.[6] Remove contact lenses, if present and easy to do.[6] Continue rinsing and get medical help.[6]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[6] Get medical help if you feel unwell.[6]

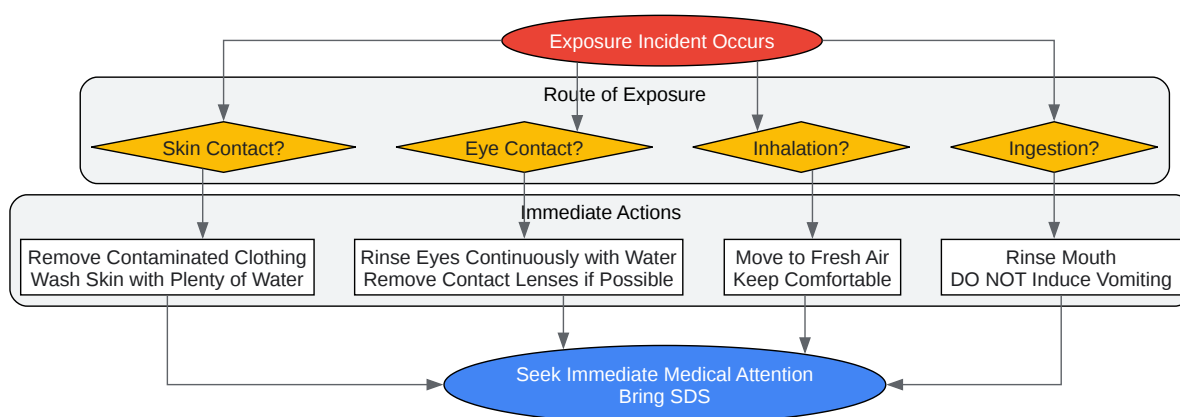
Spill Response:

- Prevent further leakage or spillage if safe to do so.[8]
- Do not let the product enter drains.[8]
- Contain spillage and collect with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.[8]
- Evacuate personnel to safe areas and ensure adequate ventilation.[8]

Visualized Workflows

To aid in the practical application of these safety measures, the following workflows have been developed.





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